

# Material safety data sheet for Carbendazim-d4.

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## Compound of Interest

Compound Name: Carbendazim-d4

Cat. No.: B020407

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## An In-depth Technical Guide to the Material Safety of **Carbendazim-d4**

This guide provides comprehensive safety information for **Carbendazim-d4**, a deuterated form of the benzimidazole fungicide Carbendazim. It is intended for researchers, scientists, and professionals in drug development who may handle this compound. **Carbendazim-d4** is primarily used as an internal standard in analytical chemistry, particularly for residue analysis in food and environmental samples, due to its isotopic stability.<sup>[1][2]</sup> While data specific to the deuterated isotopologue is limited, the safety profile is considered analogous to that of its non-deuterated parent compound, Carbendazim.

## Chemical Identification and Properties

**Carbendazim-d4** is structurally identical to Carbendazim, with the exception of four deuterium atoms on the benzene ring, which allows for its use in isotope dilution mass spectrometry.<sup>[1]</sup>

Identifier	Value	Source
IUPAC Name	methyl N-(4,5,6,7-tetradeuterio-1H-benzimidazol-2-yl)carbamate	[3][4]
CAS Number	291765-95-2	[5][6][7]
Molecular Formula	C <sub>9</sub> H <sub>5</sub> D <sub>4</sub> N <sub>3</sub> O <sub>2</sub>	[1][2][5]
Molecular Weight	195.21 g/mol	[1][3][7]
Synonyms	N-1H-(Benzimidazol-d <sub>4</sub> )-2-yl-carbamic Acid Methyl Ester, MBC-d <sub>4</sub>	[2][5]
Appearance	White to light gray or beige powder	[8]

### Physical and Chemical Properties

Quantitative experimental data for **Carbendazim-d<sub>4</sub>** is not widely available. The data presented below is for the non-deuterated Carbendazim and should be considered representative.

Property	Value	Source
Melting Point	302 to 307 °C (decomposes)	[9]
Water Solubility	8 mg/L at pH 7 (24 °C)	[8]
Solubility in Organic Solvents	Dimethylformamide: 5 g/L; Acetone: 0.3 g/L; Ethanol: 0.3 g/L	[8]
Stability	Stable under normal temperatures and pressures. Slowly decomposes in alkaline solutions.	[8][10]
pKa	4.48	[9]

## Hazard Identification and GHS Classification

**Carbendazim-d4** is classified as a hazardous substance. The primary health concerns are germ cell mutagenicity and reproductive toxicity.<sup>[3][11]</sup> It is also highly toxic to aquatic life with long-lasting effects.<sup>[3][6]</sup>

### GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Germ Cell Mutagenicity	1B	H340: May cause genetic defects
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects

Source:<sup>[3][6]</sup>

GHS Pictograms:

Health Hazard, Environmental Hazard

Signal Word: Danger<sup>[3]</sup>

## Toxicological Information

The toxicological profile of Carbendazim is well-documented. It exerts its effects by binding to tubulin, which disrupts microtubule assembly and interferes with cell division.<sup>[1]</sup> This mechanism is the basis for its fungicidal activity and its toxicity in mammals.<sup>[1][12]</sup>

Acute Toxicity Data (for Carbendazim)

Route	Species	Value
Oral LD50	Rat	> 10,000 mg/kg
Dermal LD50	Rat	> 2,000 mg/kg
Inhalation LC50 (4h)	Rat	> 5.9 mg/L

Source:[10]

#### Key Toxicological Endpoints:

- **Mutagenicity:** Carbendazim is considered a mutagen.[10] Several studies have reported the formation of micronuclei in mouse bone marrow cells following oral exposure.
- **Reproductive Toxicity:** The substance is classified as toxic to reproduction.[13] Studies in laboratory animals have shown that high doses can cause birth defects and irreversible male infertility, including testicular damage.[9][13]
- **Carcinogenicity:** It is not classified as a carcinogen.[10][13]
- **Irritation:** It is generally considered a non-irritant to the skin and eyes.[10]

## Experimental Protocols

Detailed experimental protocols for specific safety studies on **Carbendazim-d4** are not publicly available. However, the toxicological data cited are derived from standardized tests conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

#### General Methodology for Key Experiments:

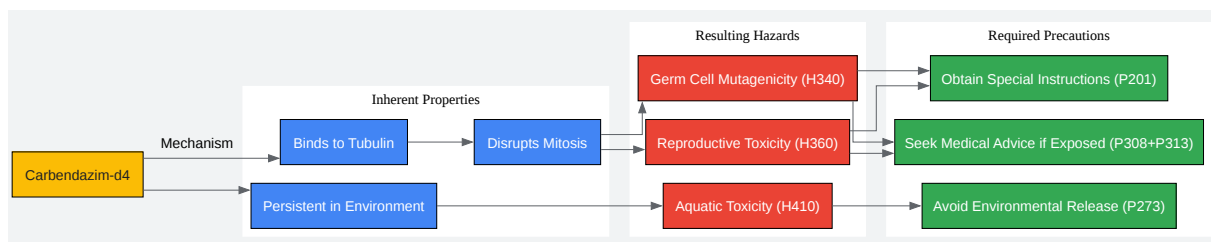
- **Acute Oral Toxicity (LD50) Study** (as per OECD Guideline 423): This study involves the administration of the substance in graduated doses to several groups of experimental animals (typically rats). The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 value, the dose estimated to be lethal to 50% of the test animals, is then calculated.

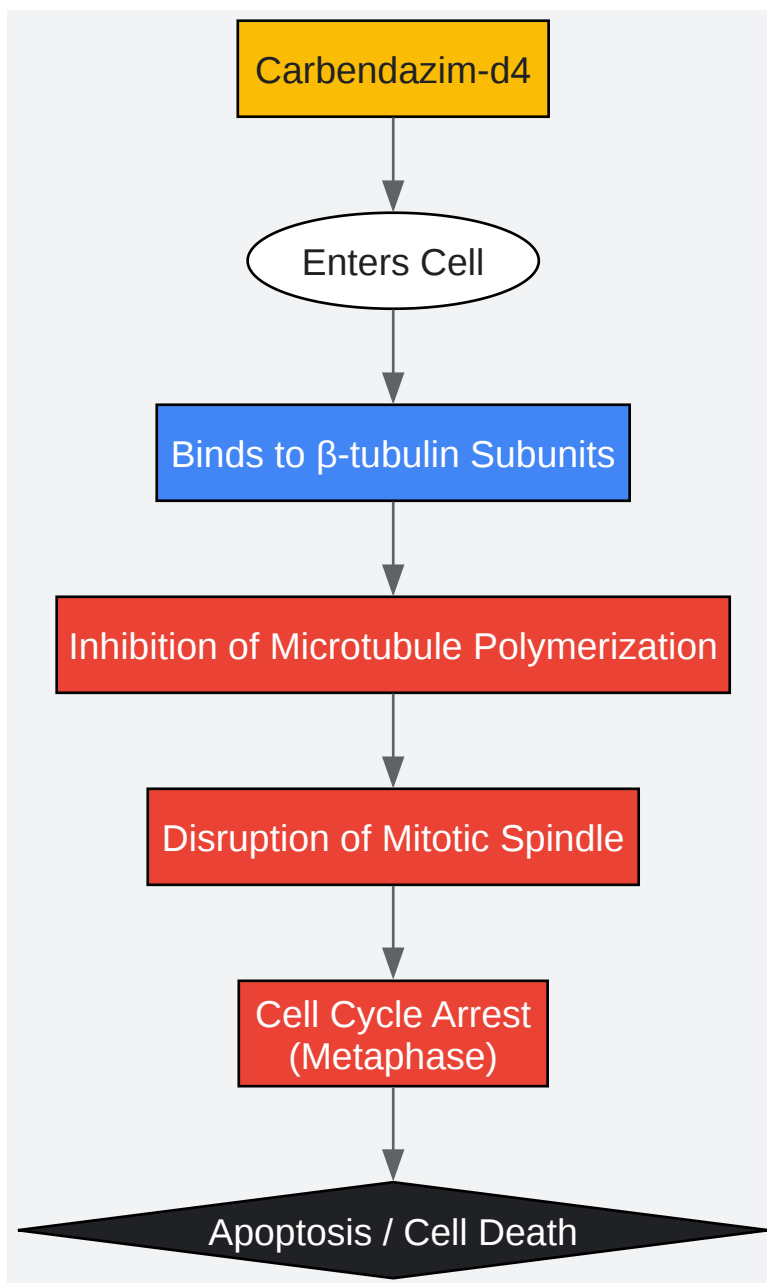
- In Vivo Micronucleus Assay (as per OECD Guideline 474): This test is used to assess mutagenicity. The substance is administered to mice, and after a specific time, bone marrow cells are extracted. The cells are then analyzed under a microscope for the presence of micronuclei, which are small, extra-nuclear bodies that indicate chromosomal damage.
- Reproductive/Developmental Toxicity Study (as per OECD Guideline 414): Pregnant female animals are exposed to the substance during key periods of gestation. The dams are observed for signs of toxicity, and the fetuses are examined for developmental abnormalities, such as skeletal and visceral malformations.

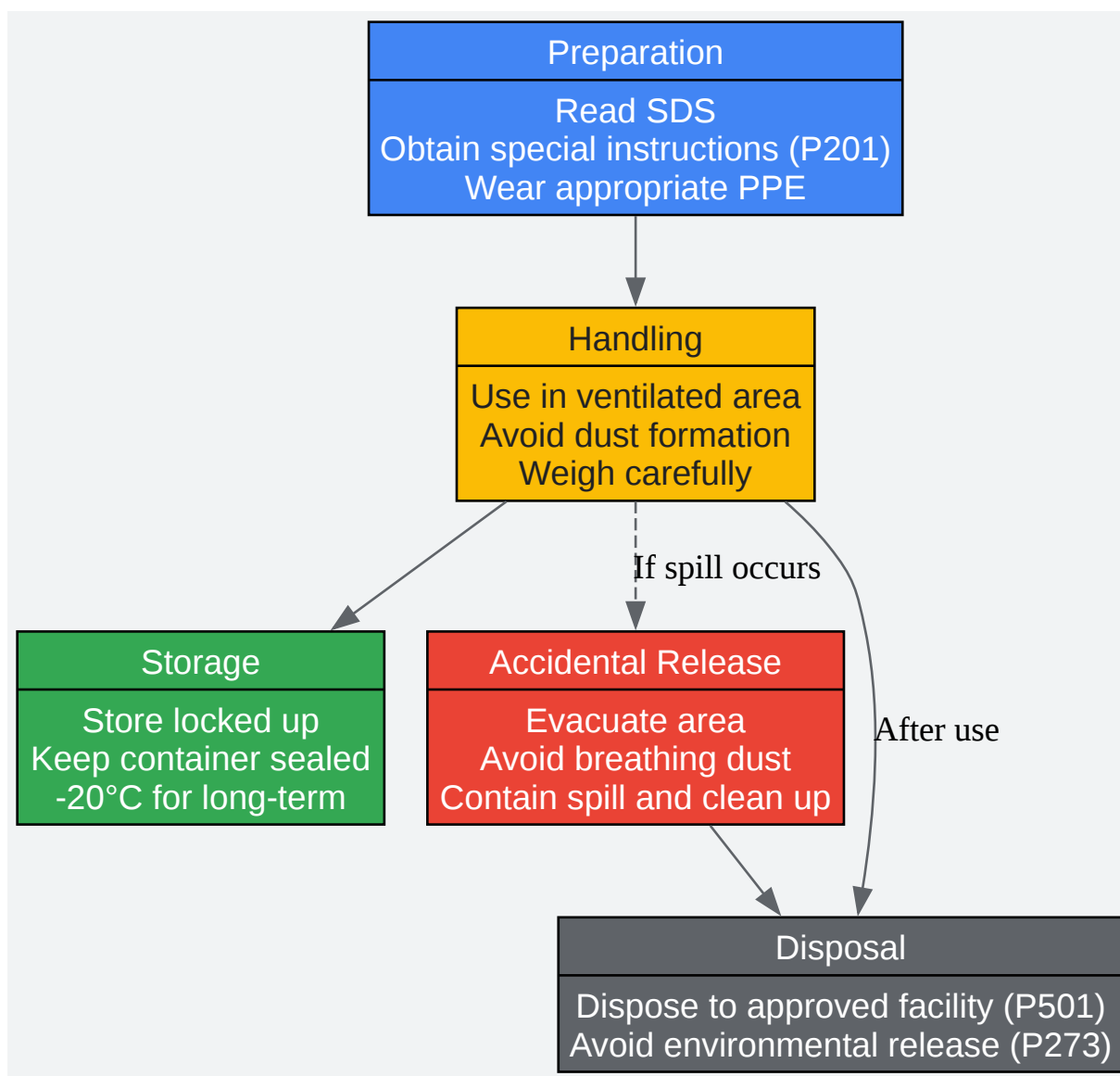
## Visualizations: Workflows and Pathways

### Hazard Classification and Precautionary Logic

The following diagram illustrates the logical flow from the inherent properties of **Carbendazim-d4** to its GHS classification and the resulting safety precautions.







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